

etaconazole material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: *Etaconazole*

Cat. No.: *B166602*

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Etaconazole: An In-Depth Technical and Safety Assessment

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data sheet (MSDS) for **Etaconazole**, a conazole fungicide. The information is presented to meet the needs of researchers, scientists, and professionals in drug development, with a focus on detailed data presentation, experimental methodologies, and visual representations of key safety information.

Chemical and Physical Properties

Etaconazole is a systemic fungicide belonging to the triazole class of chemicals. It is recognized for its efficacy against a broad spectrum of fungi. The physical and chemical characteristics of **Etaconazole** are summarized below.

| Property | Value | Reference |
|--|--|---------------------|
| Molecular Formula | $C_{14}H_{15}Cl_2N_3O_2$ | [1] |
| Molecular Weight | 328.19 g/mol | [1] |
| CAS Number | 60207-93-4 | [1] |
| Appearance | White to off-white or pale yellow crystalline powder | [2] |
| Melting Point | 75-93 °C | [1] |
| Water Solubility | 80 mg/L (at 20 °C) | [3] |
| Solubility in Organic Solvents (at 20°C) | Acetone: 300 g/kg, Dichloromethane: 700 g/kg, Methanol: 400 g/kg, Toluene: 250 g/kg, Isopropanol: 100 g/kg | [1] |
| Vapor Pressure | Negligible | [2] |

Toxicological Data

The toxicological profile of **Etaconazole** is crucial for assessing its potential risk to human health. The following table summarizes the acute toxicity data.

| Test | Species | Route | Value | Reference |
|------------------|------------|-------|------------|---------------------|
| LD ₅₀ | Rat | Oral | >320 mg/kg | [4] |
| LD ₅₀ | Mouse | Oral | >320 mg/kg | [2] |
| LD ₅₀ | Dog | Oral | >200 mg/kg | [2] |
| LD ₅₀ | Guinea Pig | Oral | >160 mg/kg | [2] |

Experimental Protocols: Acute Oral Toxicity (OECD 425)

The acute oral toxicity of **Etaconazole** is determined following the OECD Guideline 425, the Up-and-Down Procedure (UDP).^{[5][6]} This method is a statistically robust approach that minimizes the number of animals required.^[5]

- Principle: A single animal is dosed at a starting level just below the estimated LD₅₀.^[5] Depending on the outcome (survival or death), the dose for the next animal is adjusted up or down by a constant factor.^[5] This sequential process continues until the stopping criteria are met.^[5]
- Animal Model: Healthy, young adult rats of a standard laboratory strain are used.^[4] Females are nulliparous and non-pregnant.^[7]
- Procedure: Animals are fasted prior to dosing. The test substance is administered orally via gavage.^[8] Following administration, animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.^[8] A full necropsy is performed on all animals at the end of the observation period.^[8]
- Data Analysis: The LD₅₀ is calculated using the maximum likelihood method based on the outcomes of the sequential dosing.^[6]

Ecological Information

Understanding the environmental fate and ecotoxicity of **Etaconazole** is essential for evaluating its impact on ecosystems.

| Test | Species | Duration | Value | Reference |
|------------------|-------------------------------------|----------|--------------|-----------|
| LC ₅₀ | Oncorhynchus mykiss (Rainbow Trout) | 96 hours | 2.5 mg/L | [9] |
| LC ₅₀ | Tropical Freshwater Fish | 96 hours | > 16.31 mg/L | [9] |

Experimental Protocols: Fish Acute Toxicity Test (OECD 203)

The acute toxicity of **Etaconazole** to fish is assessed according to the OECD Guideline 203.[1][10] This test determines the concentration of a substance that is lethal to 50% of the test fish over a 96-hour period.[1][10]

- Principle: Fish are exposed to the test substance in a static, semi-static, or flow-through system for 96 hours.[11] Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.[1][10]
- Test Organism: A recommended fish species, such as the Rainbow Trout (*Oncorhynchus mykiss*), is used.[11][12]
- Procedure: A range of concentrations of the test substance are prepared, along with a control group.[11] The fish are introduced to the test solutions, and the conditions (temperature, pH, dissolved oxygen) are monitored throughout the test.[9] At the end of the 96-hour exposure period, the number of dead fish in each concentration is recorded.[9]
- Data Analysis: The LC₅₀ value and its 95% confidence limits are calculated using probit analysis or another appropriate statistical method.[9]

Hazard Identification and Classification

Etaconazole is classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Hazard Statements:

- H302: Harmful if swallowed.[11]
- H315: Causes skin irritation.[13]
- H319: Causes serious eye irritation.[13]
- H335: May cause respiratory irritation.[13]
- H411: Toxic to aquatic life with long lasting effects.[10]

GHS Pictograms:

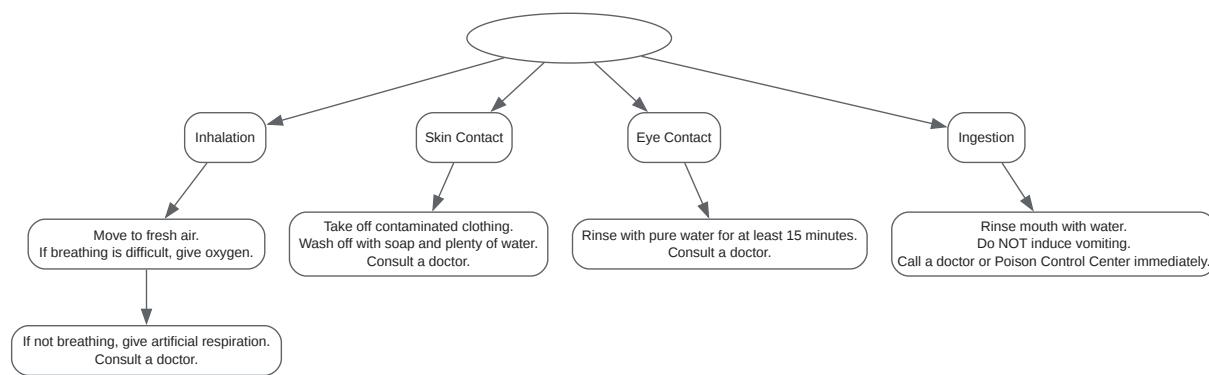
GHS Hazard Pictograms for Etaconazole

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GHS Pictograms for **Etaconazole**

First Aid Measures

The following diagram outlines the recommended first aid procedures in case of exposure to **Etaconazole**.



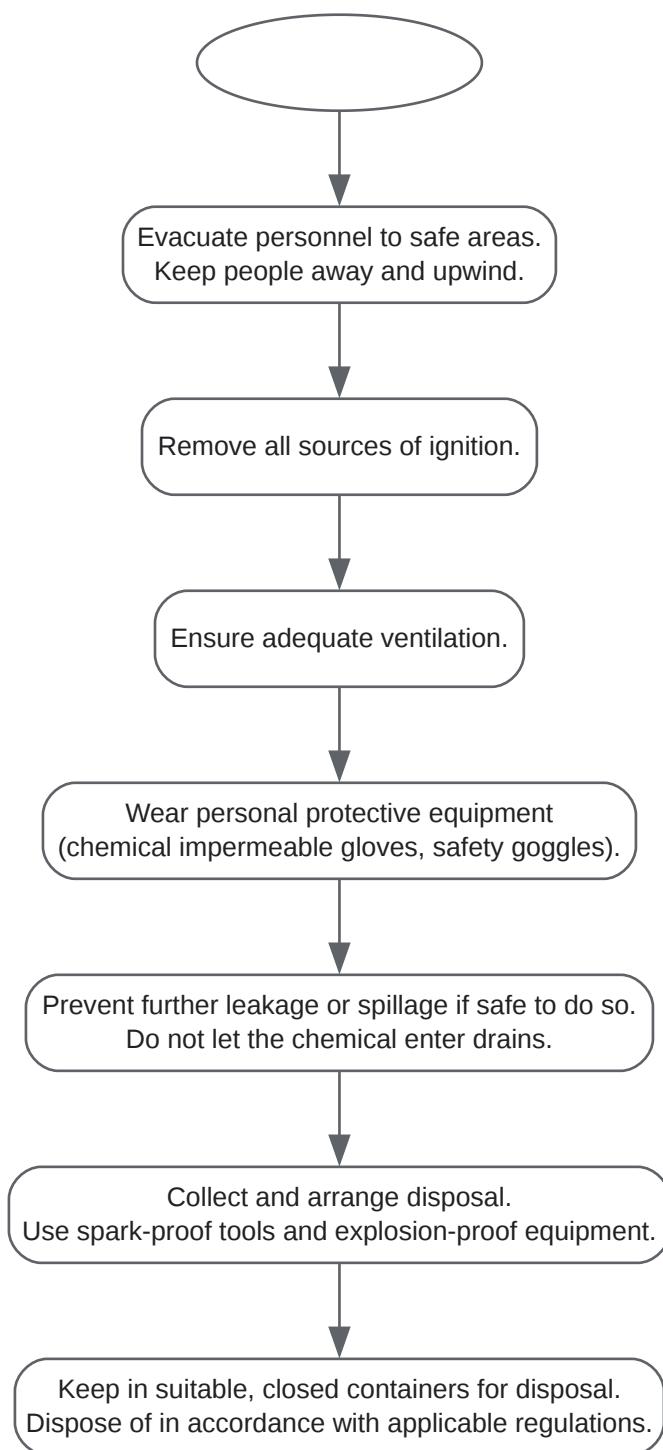
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First Aid Decision Tree for **Etaconazole** Exposure

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure the stability of **Etaconazole**.

| Safe Handling | | | | | Safe Storage | | | Handling | Storage |
|-----------------------------------|---|----------------------------------|--------------------------------------|---|-------------------------------------|---|---|----------|---------|
| Handle in a well-ventilated place | Wear suitable protective clothing, gloves, and eyeface protection | Avoid contact with skin and eyes | Avoid formation of dust and aerosols | Use non-sparking tools and prevent fire caused by electrostatic discharge | Store in a tightly closed container | Store in a dry, cool, and well-ventilated place | Store apart from foodstuff containers or incompatible materials | | |



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References

- 1. oecd.org [oecd.org]
- 2. Toxicological screening - PMC [pmc.ncbi.nlm.nih.gov]
- 3. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. Acute Toxicology Test OECD 425 - Altogen Labs [altogenlabs.com]
- 6. epa.gov [epa.gov]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. fda.gov [fda.gov]
- 9. downloads.regulations.gov [downloads.regulations.gov]
- 10. oecd.org [oecd.org]
- 11. biotecnologiebt.it [biotecnologiebt.it]
- 12. Test No. 203: Fish, Acute Toxicity Test - Tox Lab [toxlab.co]
- 13. oecd.org [oecd.org]
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